

Operational Guide: Disposal of 2-(Thiophen-3-yl)propan-2-ol

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Compound of Interest

Compound Name: 2-(Thiophen-3-yl)propan-2-OL

CAS No.: 113546-05-7

Cat. No.: B048682

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Executive Safety Summary

2-(Thiophen-3-yl)propan-2-ol (also known as Dimethyl(3-thienyl)carbinol) is a tertiary alcohol attached to a thiophene ring. Unlike standard aliphatic alcohols (e.g., isopropanol), this compound contains sulfur.

- **Critical Disposal Distinction:** You cannot dispose of this in standard "Non-Halogenated Organic" waste streams if your facility separates sulfur-bearing compounds. Incineration of this compound generates Sulfur Oxides (SO₂ and SO₃), which requires specific scrubbers.
- **Primary Hazards:** Combustible/Flammable liquid; Skin/Eye Irritant; Potential Organ Toxicity (Liver/Kidneys) typical of thiophene moieties.

Chemical Profile & Hazard Characterization

Before handling, verify the physical state and hazard codes. While vendor data varies for R&D intermediates, treat with the following conservative profile:

Property	Specification	Operational Implication
CAS Number	14762-15-3	Use for waste manifesting.
Formula		Contains Sulfur.
Flash Point	~80–95°C (Est.)	Treat as Combustible Liquid (Class IIIA).
Solubility	Organic Solvents	Incompatible with aqueous waste streams.
Reactivity	Acid-Sensitive	Tertiary alcohols can dehydrate to alkenes in strong acids; Thiophene ring is reactive to electrophiles.

Pre-Disposal Segregation Strategy

Effective disposal begins with segregation. Mixing this compound with incompatible streams is the most common cause of laboratory accidents and regulatory fines.

The "High Sulfur" Rule

Because this molecule contains a thiophene ring, it must be segregated into a waste stream designated for Sulfur-Containing Organics or High-BTU Incineration.

- Do NOT mix with Oxidizers (Peroxides, Nitrates)

Risk of exothermic reaction.

- Do NOT mix with Heavy Metals

Thiophenes can complex with metals, complicating waste analysis.

- Do NOT flush down the drain. This is strictly prohibited under RCRA and local environmental regulations.

Step-by-Step Disposal Protocol

Phase 1: Preparation & PPE

Objective: Ensure personnel safety against vapors and dermal contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Ventilation: All transfers must occur inside a certified chemical fume hood.
- PPE:
 - Gloves: Nitrile (0.11 mm minimum) is generally sufficient for splash protection. For prolonged handling, use Silver Shield/4H laminate.
 - Eye Protection: Chemical splash goggles (ANSI Z87.1).
 - Body: Flame-resistant lab coat and closed-toe shoes.

Phase 2: Waste Container Selection

Select a container compatible with organic solvents and sulfur compounds.

- Recommended: High-Density Polyethylene (HDPE) or Amber Glass (if protecting from light).
- Avoid: Low-density plastics that may swell with thiophene exposure over time.

Phase 3: Transfer & Bulking

- Quenching (If necessary): If the material is part of a reaction mixture containing active reagents (e.g., Lithium reagents used to synthesize it), quench carefully with isopropanol/water before placing in the waste container.
- Transfer: Pour the liquid into the designated waste container using a funnel to prevent spillage.
- Rinsing: Triple-rinse the original vessel with a compatible solvent (e.g., Acetone or Ethanol). Add the rinsate to the same waste container.

Phase 4: Labeling & Manifesting

Accurate labeling is vital for the incineration facility.

- Label Text: "Hazardous Waste - Flammable, Irritant, Sulfur-Containing."
- Constituents: Explicitly list "**2-(Thiophen-3-yl)propan-2-ol**" and the approximate percentage.

- RCRA Codes (USA): Likely D001 (Ignitable). Check if your region classifies Thiophene derivatives under specific U-lists (Thiophene is U244, derivatives usually default to characteristic hazards).

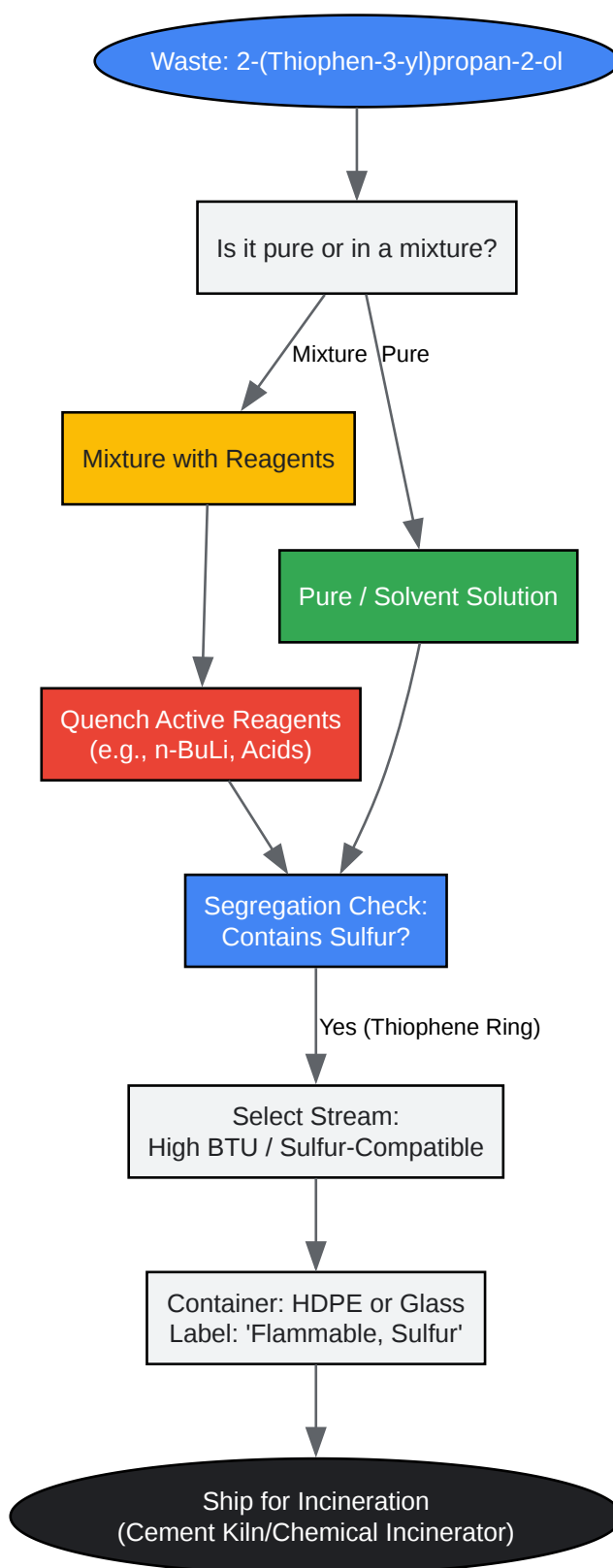
Emergency Procedures (Spill Management)

In the event of a spill outside the fume hood:

- Evacuate & Ventilate: Remove ignition sources immediately. Thiophene vapors are heavier than air and can travel to ignition sources.
- Containment: Do not use paper towels (increases surface area for evaporation/ignition). Use Activated Carbon or Clay/Vermiculite absorbents.
 - Why? Activated carbon suppresses the "rotten onion" odor typical of thiophenes and reduces vapor pressure.
- Cleanup: Scoop absorbed material into a sealed bag/pail. Label as "Debris contaminated with Flammable/Sulfur Waste."

Decision Logic & Workflow

The following diagram illustrates the critical decision points for disposing of thiophene-based alcohols.



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Figure 1: Decision matrix for the segregation and packaging of thiophene-derivative waste.

References

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Sources

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